

An In-depth Technical Guide to 2,4-Dimethylbenzohydrazide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	2,4-Dimethylbenzohydrazide
CAS No.:	85304-03-6
Cat. No.:	B1275998

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethylbenzohydrazide is a versatile organic compound that serves as a crucial building block in the synthesis of a wide array of biologically active molecules. Its chemical structure, characterized by a dimethyl-substituted benzene ring linked to a hydrazide functional group, provides a unique scaffold for the development of novel compounds with diverse pharmacological properties. This technical guide offers a comprehensive overview of **2,4-Dimethylbenzohydrazide**, encompassing its synthesis, physicochemical properties, and key applications, with a particular focus on its role in medicinal chemistry and drug discovery.

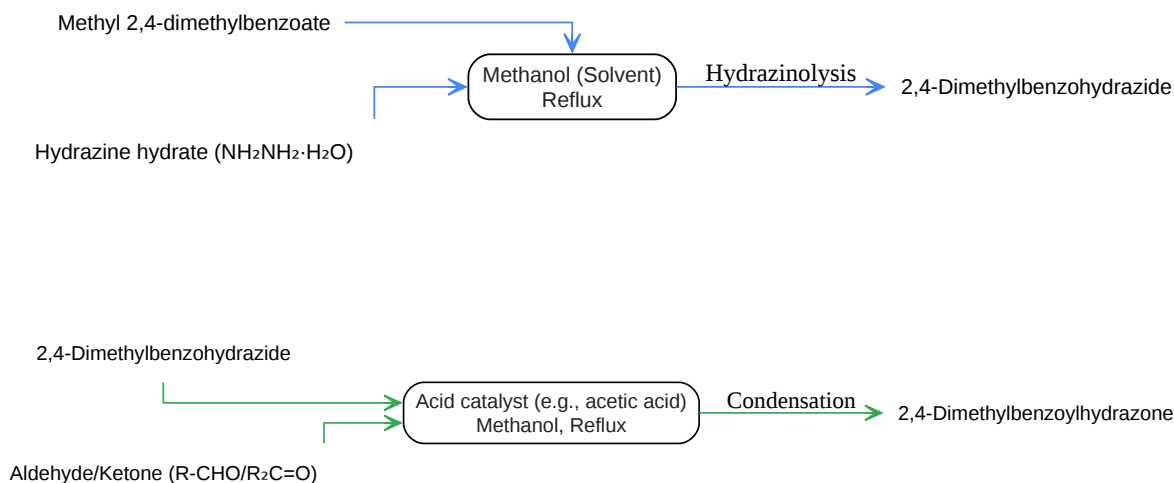
Molecular Structure and Identification

Property	Value
IUPAC Name	2,4-dimethylbenzohydrazide
Molecular Formula	C ₉ H ₁₂ N ₂ O
Molecular Weight	164.20 g/mol [1]
CAS Number	85304-03-6[1]
Canonical SMILES	CC1=CC(=C(C=C1)C(=O)NN)C[1]
InChI Key	NGKSZOHPTXLODW-UHFFFAOYSA-N[1]

Synthesis of 2,4-Dimethylbenzohydrazide

The primary synthetic route to **2,4-Dimethylbenzohydrazide** involves the hydrazinolysis of a corresponding ester, typically methyl 2,4-dimethylbenzoate. This nucleophilic acyl substitution reaction is a well-established and efficient method for the preparation of hydrazides.

Reaction Pathway



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Sources

- 1. [2,4-Dimethylbenzohydrazide | C9H12N2O | CID 4846173 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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